

Application Notes and Protocols: 2-Methyl-3-phenylpropanal in Fragrance Chemistry

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Compound of Interest

Compound Name: *2-Methyl-3-phenylpropanal*

Cat. No.: *B1584215*

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Introduction

2-Methyl-3-phenylpropanal, also known as cyclamen aldehyde, is a synthetic aromatic aldehyde that is a key component in the fragrance industry. Its characteristic scent profile, reminiscent of fresh, green, and floral notes, particularly lily-of-the-valley (muguet), makes it a valuable ingredient in a wide range of perfumery applications.^[1] This document provides detailed application notes and experimental protocols for the synthesis, evaluation, and utilization of **2-Methyl-3-phenylpropanal** in fragrance chemistry.

Physicochemical and Olfactory Properties

2-Methyl-3-phenylpropanal is a colorless to pale yellow liquid with a distinct aromatic odor. A summary of its key physicochemical and olfactory properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O	[2]
Molecular Weight	148.20 g/mol	[2]
Boiling Point	215.3 °C at 760 mmHg	[3]
Vapor Pressure	0.149 mmHg at 25 °C	[3]
Flash Point	90.5 °C	[3]
Solubility	Soluble in chloroform	[3]
Odor Description	Fresh, green, floral, lily-of-the-valley (muguet)	
Odor Threshold	Data not readily available in public domain	

Applications in Fragrance Chemistry

2-Methyl-3-phenylpropanal is widely used in the formulation of fine fragrances, personal care products (soaps, lotions, deodorants), and household products (cleaners, air fresheners). Its primary applications include:

- **Floral Accords:** It is a cornerstone for creating realistic and lasting lily-of-the-valley and other white floral scents.
- **Green Notes:** It imparts a fresh, natural green character to fragrance compositions.
- **Aldehydic Booster:** It can be used to add lift and sparkle to various fragrance types.
- **Pheromonal Activity:** It has been identified as a pheromone for the crambid moth, suggesting potential applications in insect attractants.[1]

Experimental Protocols

Protocol 1: Synthesis of 2-Methyl-3-phenylpropanal

This protocol is adapted from a procedure published in *Organic Syntheses*.

Materials and Equipment:

- Palladium(II) acetate
- Iodobenzene
- 2-Methyl-2-propen-1-ol
- Triethylamine
- Acetonitrile
- Ether
- Anhydrous sodium carbonate
- Three-necked round-bottom flask (250 mL)
- Mechanical stirrer
- Reflux condenser
- Oil bath
- Separatory funnel (500 mL)
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- Reaction Setup: In a 250-mL three-necked round-bottom flask equipped with a mechanical stirrer and a reflux condenser, combine palladium(II) acetate (0.49 g, 2.2 mmol), iodobenzene (20.4 g, 100 mmol), 2-methyl-2-propen-1-ol (9.0 g, 125 mmol), triethylamine (12.6 g, 125 mmol), and acetonitrile (32.5 mL).
- Reaction: Place the flask in an oil bath preheated to 100 °C and heat the mixture to reflux under a nitrogen atmosphere for 11 hours.

- Work-up:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a 500-mL separatory funnel using 100 mL of ether and 100 mL of water to aid the transfer.
 - Separate the layers and wash the organic layer five times with 100 mL portions of water.
 - Combine the aqueous layers and back-extract with 100 mL of ether.
 - Combine all organic layers and dry over anhydrous sodium carbonate.
 - Filter the solution to remove the drying agent.
- Purification:
 - Concentrate the organic layer using a rotary evaporator.
 - Purify the crude product by vacuum distillation. Collect the fraction boiling at 52-58 °C at 0.40 mmHg. The expected yield of **2-methyl-3-phenylpropanal** is approximately 12.05 g (82%).

Safety Precautions: All manipulations should be performed in a well-ventilated fume hood.

Personal protective equipment (gloves, safety glasses) should be worn at all times.

Protocol 2: Sensory Evaluation of 2-Methyl-3-phenylpropanal

This protocol outlines a standard procedure for the sensory evaluation of a fragrance ingredient.

Objective: To characterize the odor profile of **2-Methyl-3-phenylpropanal** and evaluate its intensity.

Materials:

- **2-Methyl-3-phenylpropanal** (1% solution in ethanol)

- Ethanol (odorless) as a control
- Perfumer's smelling strips (blotters)
- Glass vials
- Sensory evaluation booths with controlled ventilation and lighting

Panelists: A panel of at least 5-10 trained sensory assessors.

Procedure:

- Sample Preparation: Prepare a 1% solution of **2-Methyl-3-phenylpropanal** in odorless ethanol.
- Blotter Preparation: Dip smelling strips into the sample solution and the ethanol control for 3 seconds. Allow the solvent to evaporate for 10 seconds.
- Evaluation:
 - Present the coded blotters to the panelists in a randomized order in individual sensory booths.
 - Instruct panelists to evaluate the odor of each strip at different time intervals (e.g., immediately, 5 minutes, 30 minutes, 1 hour, 4 hours, and 24 hours) to assess the top, middle, and base notes.
 - Panelists should describe the odor characteristics using a standardized fragrance vocabulary (e.g., floral, green, aldehydic, fresh, sweet).
 - Panelists should rate the odor intensity on a labeled magnitude scale (e.g., 0 = no odor, 1 = very weak, 5 = moderate, 10 = very strong).
- Data Analysis: Analyze the descriptive data to create an odor profile. Calculate the mean intensity ratings at each time point to generate an evaporation curve.

Protocol 3: Stability and Substantivity Testing

Objective: To assess the stability of **2-Methyl-3-phenylpropanal** in a model consumer product base and its substantivity on fabric.

Part A: Stability Testing

Materials:

- **2-Methyl-3-phenylpropanal**

- Model product base (e.g., unscented lotion or fabric softener)
- Glass jars with airtight lids
- Oven/incubator
- UV light chamber

Procedure:

- Sample Preparation: Incorporate **2-Methyl-3-phenylpropanal** at a typical use concentration (e.g., 0.5%) into the model product base. Prepare a control sample of the base without the fragrance.
- Storage Conditions:
 - Accelerated Aging (Heat): Store samples at 40°C for 4, 8, and 12 weeks.
 - Light Stability: Expose samples to controlled UV light for a specified duration.
 - Room Temperature: Store samples at ambient temperature as a control.
- Evaluation: At each time point, evaluate the samples for any changes in color, viscosity, and odor profile compared to the room temperature control. The odor evaluation should be performed by a trained sensory panel.

Part B: Substantivity on Fabric

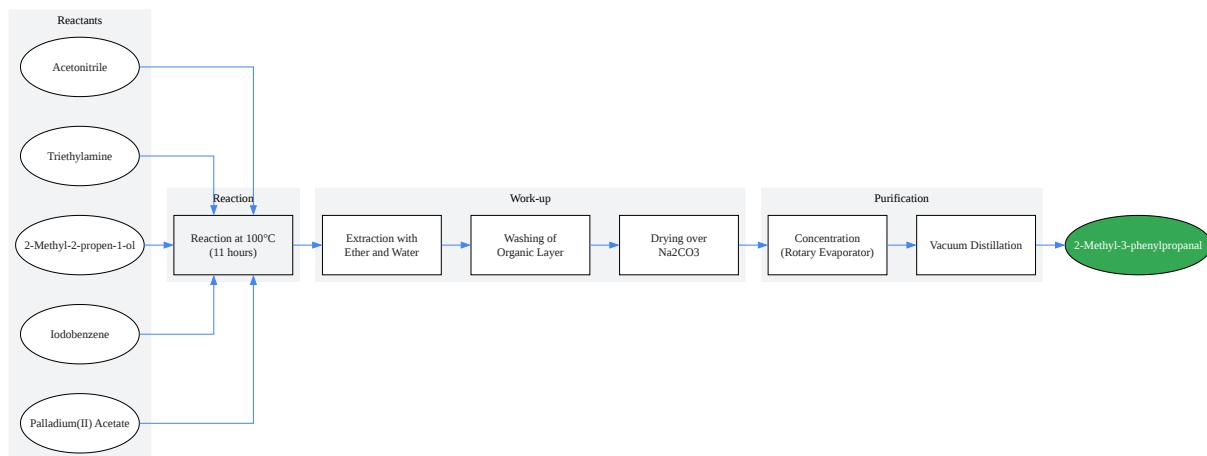
Materials:

- Fabric swatches (e.g., cotton)
- Washing machine or a laboratory-scale washing simulator
- Unscented laundry detergent
- Headspace solid-phase microextraction (HS-SPME) vials
- Gas chromatograph-mass spectrometer (GC-MS)

Procedure:

- **Washing:** Wash fabric swatches with unscented detergent containing a known concentration of **2-Methyl-3-phenylpropanal**.
- **Drying and Aging:** Air-dry the swatches and store them in a controlled environment.
- **Headspace Analysis:** At specified time intervals (e.g., 0, 24, 48, 72 hours), place a fabric swatch in a headspace vial and incubate at a controlled temperature (e.g., 35°C) for a set time.
- **GC-MS Analysis:** Analyze the headspace using HS-SPME-GC-MS to quantify the amount of **2-Methyl-3-phenylpropanal** remaining on the fabric.
- **Data Analysis:** Plot the concentration of **2-Methyl-3-phenylpropanal** on the fabric as a function of time to determine its substantivity profile.

Visualizations



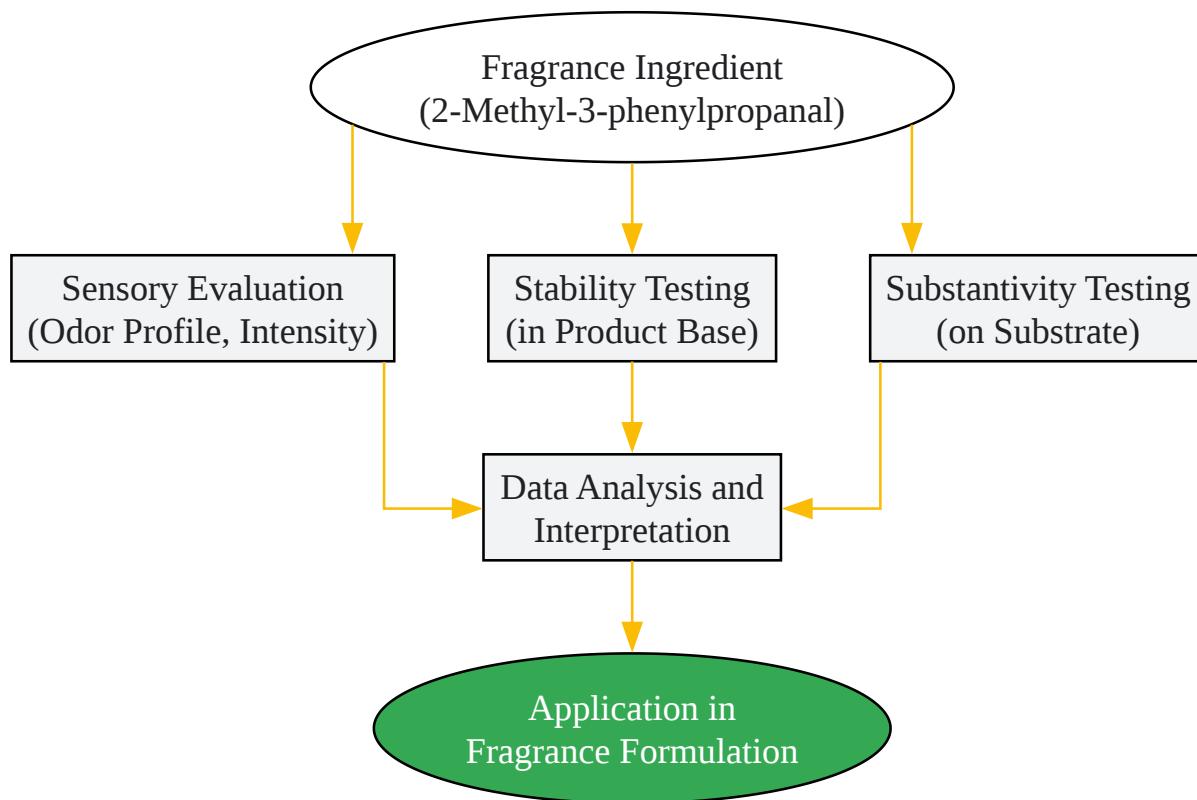
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Caption: Experimental workflow for the synthesis of **2-Methyl-3-phenylpropanal**.



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Caption: Simplified olfactory signal transduction pathway for aldehydes.



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Caption: General workflow for the evaluation of a fragrance ingredient.

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